

Essential Safety and Logistical Information for Handling U-90042

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Compound of Interest

Compound Name: U-90042

Cat. No.: B1682054

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **U-90042**, a sedative and hypnotic drug used in scientific research. **U-90042**, identified by CAS number 134516-99-7 and the chemical name 11-Chloro-5-(5-cyclopropyl-1,2,4-oxadiazol-3-yl)-2,3-dihydrodiimidazo[1,2-c:1',5'-a]quinazoline, is a GABA_A agonist.^[1] Adherence to these procedural guidelines is critical to ensure personnel safety and proper management of this compound.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is mandatory when handling **U-90042**. The following table summarizes the required PPE.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile rubber gloves. Inspect before use.
Eye Protection	Safety Glasses	Safety glasses with side-shields.
Skin and Body	Lab Coat	Standard laboratory coat.

Hazard Identification and First Aid

While a comprehensive Safety Data Sheet (SDS) for **U-90042** is not publicly available, its classification as a GABAa agonist suggests potential sedative and hypnotic effects. Standard laboratory safety protocols should be strictly followed.

Potential Hazards:

- May cause drowsiness or dizziness.
- Potential for adverse effects upon ingestion, inhalation, or skin contact.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust or aerosols.
- Use appropriate engineering controls to minimize exposure.

- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials.

Disposal Plan

Dispose of **U-90042** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations.

Disposal Procedure:

- Segregation: Collect waste **U-90042** and contaminated disposable materials (e.g., gloves, weighing paper) in a designated, sealed, and properly labeled hazardous waste container.
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name, and the associated hazards.
- Storage of Waste: Store the waste container in a designated satellite accumulation area.
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.

Experimental Protocols: Characterization of a Novel GABA_A Receptor Modulator

The following is a detailed methodology for a key experiment to characterize the effect of a compound like **U-90042** on GABA_A receptors using whole-cell patch-clamp electrophysiology.

[\[2\]](#)

Objective: To determine if a test compound modulates GABA-evoked currents in cells expressing recombinant GABA_A receptors.[\[2\]](#)

Materials:

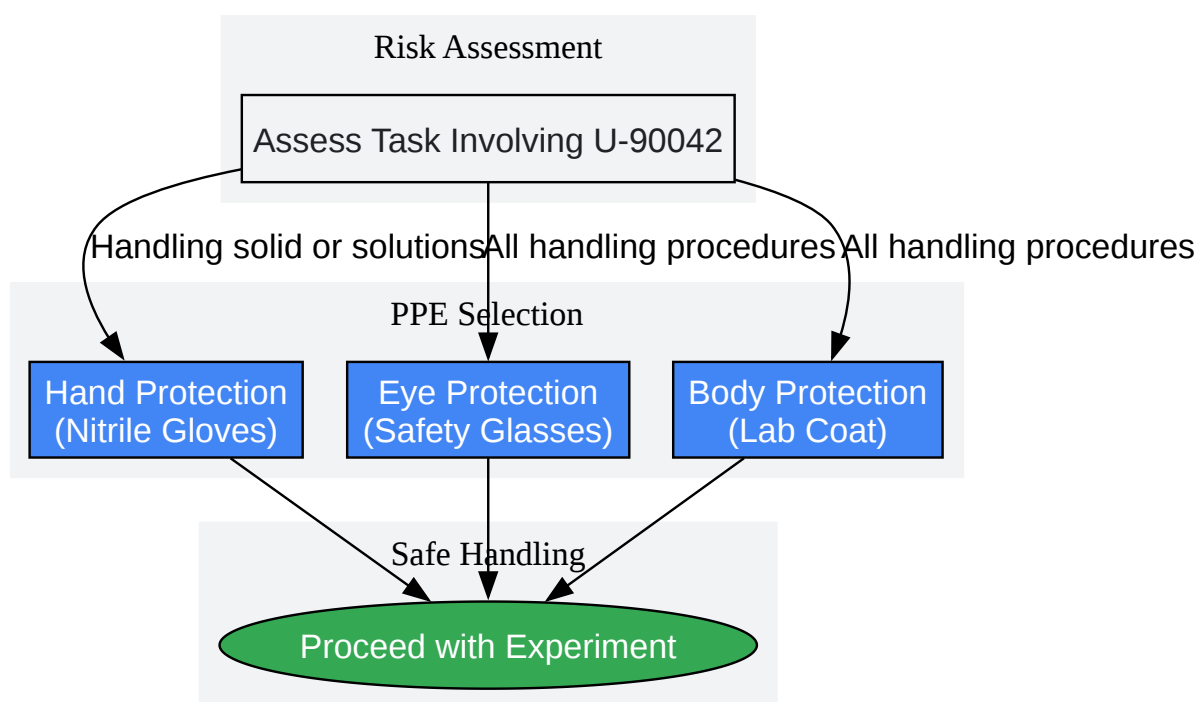
- Cell Line: Human Embryonic Kidney (HEK293) cells expressing the desired GABA_A receptor subunit combination.[\[2\]](#)
- Recording Equipment: Patch-clamp amplifier, digitizer, microscope with micromanipulators, and data acquisition software.[\[2\]](#)
- Electrodes: Borosilicate glass capillaries.[\[2\]](#)
- Solutions:
 - External Solution (in mM): 140 NaCl, 5 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 10 Glucose; pH 7.4.[\[2\]](#)
 - Internal (Pipette) Solution (in mM): 140 CsCl, 10 EGTA, 10 HEPES, 2 Mg-ATP; pH 7.2.[\[2\]](#)
 - GABA Stock Solution: 100 mM in deionized water.[\[2\]](#)
 - Test Compound (**U-90042**) Stock Solution: 10 mM in a suitable solvent (e.g., DMSO).[\[2\]](#)

Methodology:

- Cell Culture: Culture HEK293 cells expressing the target GABA_A receptors on glass coverslips.[\[2\]](#)
- Recording Setup: Place a coverslip in the recording chamber on the microscope stage and perfuse with the external solution.[\[2\]](#)
- Whole-Cell Recording:
 - Approach a single cell with a recording pipette filled with the internal solution.[\[2\]](#)
 - Form a high-resistance seal (giga-seal) between the pipette tip and the cell membrane.[\[2\]](#)
 - Rupture the cell membrane to achieve the whole-cell configuration.[\[2\]](#)
 - Clamp the cell at a holding potential of -60 mV.[\[2\]](#)

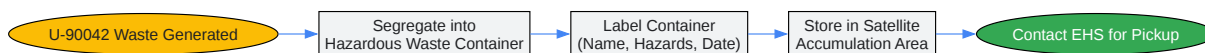
- Drug Application:
 - Establish a stable baseline response by applying a low concentration of GABA (e.g., EC10-EC20) for a short duration.[2]
 - Co-apply the test compound (**U-90042**) with GABA to determine its effect on the GABA-evoked current.
 - Perform a dose-response analysis by applying a range of concentrations of the test compound.

Visualizations



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Caption: PPE Selection Workflow for Handling **U-90042**.



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Caption: Disposal Workflow for **U-90042** Waste.

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References

- 1. U-90042 - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
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